

Lipophilicity and Cell Permeability of Roridin E: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Roridin E**

Cat. No.: **B1144407**

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Introduction

Roridin E is a potent macrocyclic trichothecene mycotoxin produced by various fungi, including species of *Myrothecium* and *Stachybotrys*.^[1] As a member of the trichothecene family, **Roridin E** is known for its cytotoxicity, primarily through the inhibition of protein synthesis.^[1]

Understanding the physicochemical properties of **Roridin E**, particularly its lipophilicity and cell permeability, is crucial for assessing its toxicological risk, as well as for exploring its potential therapeutic applications. This technical guide provides an in-depth overview of the lipophilicity and cell permeability of **Roridin E**, including available data, detailed experimental protocols for assessing these parameters, and visualizations of key concepts and workflows.

Physicochemical Properties of Roridin E

The lipophilicity of a compound is a critical determinant of its ability to cross biological membranes and is often expressed as the logarithm of the partition coefficient (LogP) between an organic and an aqueous phase. While experimental LogP values for **Roridin E** are not readily available in the public domain, several computational models have predicted this value.

Table 1: Physicochemical and Predicted Lipophilicity Data for **Roridin E**

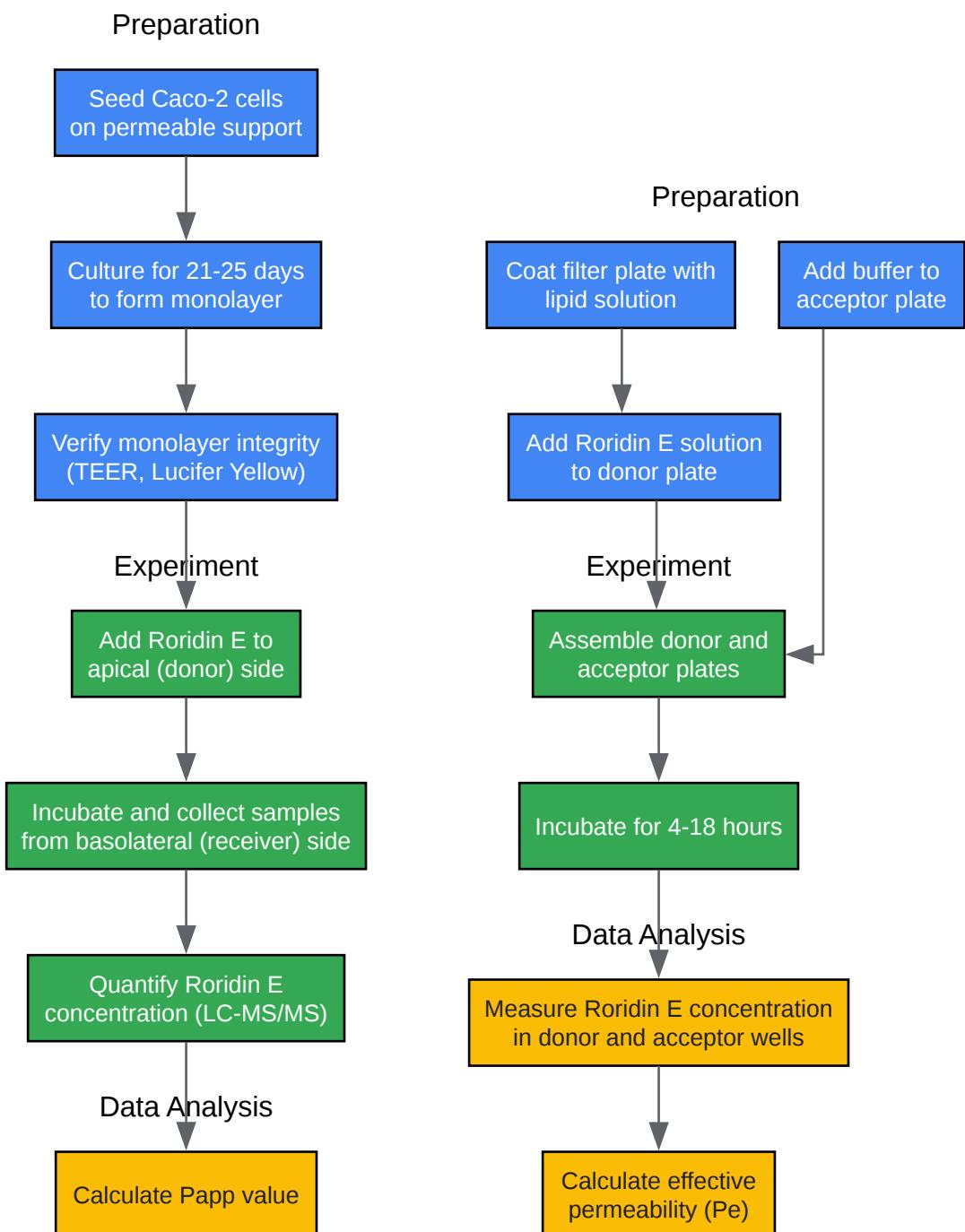
Property	Value	Source
Molecular Formula	C ₂₉ H ₃₈ O ₈	PubChem[2]
Molecular Weight	514.6 g/mol	PubChem[2]
Predicted LogP (ALOGPS)	3.53	T3DB[3]
Predicted LogP (ChemAxon)	3.27	T3DB[3]

These predicted LogP values suggest that **Roridin E** is a moderately lipophilic compound. This is consistent with the general characterization of trichothecenes as lipophilic molecules, which contributes to their rapid absorption through the skin, gastrointestinal tract, and pulmonary mucosa.[2] The lipophilic nature of **Roridin E** facilitates its passage across the plasma membrane of eukaryotic cells, a prerequisite for its cytotoxic activity.

Cell Permeability of Roridin E

Direct experimental data on the cell permeability of **Roridin E**, such as apparent permeability coefficients (Papp) from Caco-2 or Parallel Artificial Membrane Permeability Assays (PAMPA), are currently limited in publicly accessible literature. However, based on its predicted lipophilicity, **Roridin E** is expected to exhibit moderate to high passive cell permeability.

The relationship between lipophilicity and passive cell permeability is fundamental in drug discovery and toxicology. The following diagram illustrates this conceptual relationship.



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- To cite this document: BenchChem. [Lipophilicity and Cell Permeability of Roridin E: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1144407#lipophilicity-and-cell-permeability-of-roridin-e>

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